

An In-depth Technical Guide to 5-(3-Bromophenyl)-2-furaldehyde

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Compound of Interest

Compound Name: 5-(3-Bromophenyl)-2-furaldehyde

Cat. No.: B1270528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-(3-Bromophenyl)-2-furaldehyde** (CAS Number: 39868-10-5). This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Core Chemical Properties

5-(3-Bromophenyl)-2-furaldehyde is a substituted furan derivative that serves as a versatile intermediate in organic synthesis.^[1] Its chemical structure features a furan ring substituted with a bromine-containing phenyl group and an aldehyde functional group.

Property	Value	Reference(s)
CAS Number	39868-10-5	[1]
Molecular Formula	C ₁₁ H ₇ BrO ₂	[1]
Molecular Weight	251.08 g/mol	[1]
Melting Point	100-106 °C	
Boiling Point	360.5 °C at 760 mmHg	
Appearance	Not specified	
Solubility	Not specified	

Synthesis and Reactivity

The primary application of **5-(3-Bromophenyl)-2-furaldehyde** lies in its role as a building block for more complex molecules, particularly in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#) Its reactivity is characterized by the chemical properties of the furan ring, the aldehyde group, and the bromophenyl moiety. The compound can participate in electrophilic aromatic substitution reactions.[\[1\]](#)

Experimental Protocols

The synthesis of **5-(3-Bromophenyl)-2-furaldehyde** can be achieved through a two-step process involving the synthesis of the precursor 5-bromo-2-furaldehyde, followed by a Suzuki-Miyaura cross-coupling reaction.

Step 1: Synthesis of 5-Bromo-2-furaldehyde

A detailed protocol for the synthesis of 5-bromo-2-furaldehyde is outlined below, based on established methods.

Materials:

- 2-furaldehyde
- N-Bromosuccinimide (NBS)

- AIBN (Azobisisobutyronitrile)
- Carbon tetrachloride (CCl₄)
- Sodium bicarbonate (NaHCO₃) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Hexane
- Ethyl acetate

Procedure:

- A solution of 2-furaldehyde and a catalytic amount of AIBN in CCl₄ is prepared in a round-bottom flask.
- N-Bromosuccinimide is added portion-wise to the solution while stirring and heating under reflux.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature and filtered to remove succinimide.
- The filtrate is washed with a saturated NaHCO₃ solution and then with brine.
- The organic layer is dried over anhydrous MgSO₄ and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield 5-bromo-2-furaldehyde.

Step 2: Suzuki-Miyaura Cross-Coupling for the Synthesis of **5-(3-Bromophenyl)-2-furaldehyde**

The following is a general protocol for the Suzuki-Miyaura cross-coupling reaction, which can be adapted for the synthesis of **5-(3-Bromophenyl)-2-furaldehyde**.

Materials:

- 5-bromo-2-furaldehyde
- 3-Bromophenylboronic acid
- Palladium(II) acetate $[\text{Pd}(\text{OAc})_2]$
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water

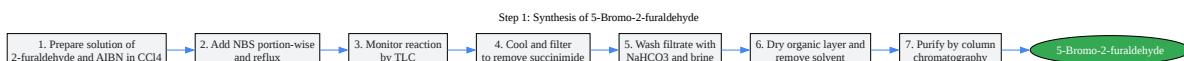
Procedure:

- In a reaction vessel, 5-bromo-2-furaldehyde, 3-bromophenylboronic acid, palladium(II) acetate, and triphenylphosphine are combined in a mixture of toluene, ethanol, and water.
- An aqueous solution of potassium carbonate is added to the mixture.
- The reaction mixture is degassed and then heated under an inert atmosphere (e.g., nitrogen or argon) with vigorous stirring.
- The reaction is monitored by TLC or GC-MS.
- Once the reaction is complete, the mixture is cooled to room temperature and the organic layer is separated.
- The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

- The crude product is purified by column chromatography to afford **5-(3-Bromophenyl)-2-furaldehyde**.

Visualizing the Workflow

The following diagrams illustrate the key experimental workflows described above.



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Caption: Experimental workflow for the synthesis of 5-Bromo-2-furaldehyde.



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Caption: Experimental workflow for the Suzuki-Miyaura cross-coupling reaction.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the public domain regarding the biological activity and the precise signaling pathways affected by **5-(3-Bromophenyl)-2-furaldehyde**. However, the broader class of furan-containing compounds is known to exhibit a wide range of pharmacological activities. Derivatives of furan are being investigated for their potential as antimicrobial and antitumor agents. The biological effects of such compounds are often attributed to their ability to interact with various cellular targets and modulate signaling pathways involved in cell proliferation, apoptosis, and inflammation. Further research is

warranted to elucidate the specific biological functions and mechanisms of action of **5-(3-Bromophenyl)-2-furaldehyde**.

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References

- 1. CN102351815A - Synthesis method of 5-bromo-2-furaldehyde - Google Patents [patents.google.com]
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